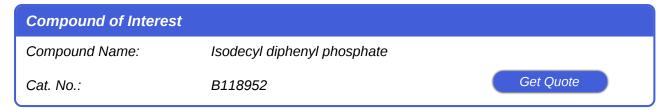


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Isodecyl Diphenyl Phosphate: A Comprehensive Technical Review

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **isodecyl diphenyl phosphate** (IDPP), a widely used organophosphate ester. This document details its chemical identity, physical and chemical properties, and common applications, with a focus on its roles as a flame retardant and plasticizer. Furthermore, it delves into the available toxicological data, including detailed experimental protocols from key studies, to provide a thorough understanding of its biological effects.

Chemical Identity: Synonyms and Trade Names

Isodecyl diphenyl phosphate is known by a variety of synonyms and trade names in industrial and scientific contexts. Accurate identification is crucial for researchers and professionals in the field.

A comprehensive list of these identifiers is provided in Table 1. The most common chemical name is **isodecyl diphenyl phosphate**, and it is frequently referred to by the acronym IDPP.[1] [2][3] Commercially, it is available under several trade names, including Phosflex 390 and Santicizer 148.[1][4][5]

Table 1: Synonyms and Trade Names of Isodecyl Diphenyl Phosphate



Туре	Identifier	Reference
IUPAC Name	8-methylnonyl diphenyl phosphate	[1][5]
CAS Number	29761-21-5	[4][6][7]
Synonyms	Diphenyl isodecyl phosphate	[1][4][6]
Isodecyldiphenyl phosphate	[1][4]	_
Phosphoric acid, isodecyl diphenyl ester	[1][4][7]	
(8- Methylnonyl)diphenylphosphat e	[5][8]	_
CCRIS 4830	[1][4]	_
HSDB 6797	[1][4]	
IDPP	[1][2][7]	
Trade Names	Phosflex 390	[1][4][5]
Santicizer 148	[4][5]	
Santicizer C 148	[1][2][4]	_
Diacizer D 148	[1][4]	_
ELRASA™ - IDDPP		_
DPDP	[6]	

Physicochemical Properties

Understanding the physical and chemical properties of **isodecyl diphenyl phosphate** is essential for its handling, formulation, and assessment of its environmental fate. A summary of key quantitative data is presented in Table 2. IDPP is a viscous, colorless to pale yellow liquid with low volatility and water solubility.[4][5][7]



Table 2: Physicochemical Properties of Isodecyl Diphenyl Phosphate

Property	Value	Reference
Molecular Formula	C22H31O4P	[4][6][7]
Molecular Weight	390.45 g/mol	[4][6][9]
Appearance	Clear, colorless to pale yellow liquid	[4][7]
Density	1.070 - 1.080 g/cm³ at 20°C	[6][7]
Boiling Point	>250°C; 245°C at 10 mmHg (decomposes)	[6][7]
Melting Point	-34.9°C	[6][8]
Water Solubility	11.2 μg/L at 23.5°C	[6][8]
Vapor Pressure	66.7 Pa at 200°C	[6][8]
LogP (Octanol-Water Partition Coefficient)	6.11 at 25°C	[6][8]
Flash Point	465°F (240.5°C)	[6]
Viscosity	25-30 mPa·s at 25°C	[6]

Applications

Isodecyl diphenyl phosphate is a versatile compound primarily used as a flame retardant and a plasticizer in a variety of polymers.[4][7]

• Flame Retardant: IDPP is incorporated into plastics, such as PVC and rubber, to enhance their fire resistance.[7] It functions through both condensed-phase and gas-phase mechanisms. In the condensed phase, upon heating, it promotes the formation of a protective char layer that insulates the underlying material from heat and oxygen.[10] In the gas phase, it can release phosphorus-containing radicals that quench the high-energy radicals responsible for flame propagation.[8][10]



- Plasticizer: As a plasticizer, IDPP improves the flexibility, durability, and processability of polymers like PVC.[7][11] This makes it suitable for applications such as wire and cable insulation, coatings, and adhesives.[7][12]
- Other Uses: It also finds application as an anti-wear and extreme pressure additive in lubricants and as a component in adhesives and sealants to improve flexibility and thermal stability.[7]

Toxicological Profile and Experimental Protocols

The toxicological effects of **isodecyl diphenyl phosphate** have been investigated in various studies. A key study conducted by the National Institute of Environmental Health Sciences (NIEHS) provides valuable insights into its in vivo biological potency.

In Vivo Repeat Dose Biological Potency Study in Rats

A short-term, in vivo study was conducted to assess the biological potency of IDPP in male Sprague Dawley rats.[4]

- Test Substance: **Isodecyl diphenyl phosphate** (CASRN 29761-21-5). The purity was approximately 96%, with triphenyl phosphate (3.9%) being a notable impurity.[4]
- Animals: Male Sprague Dawley (Hsd:Sprague Dawley® SD®) rats.[4]
- Administration: The test substance was formulated in corn oil and administered once daily for four consecutive days via gavage.[4]
- Dose Groups: Six dose levels were tested: 0 (vehicle control), 66, 132, 264, 527, and 1,054 mg/kg body weight per day.[4]
- Endpoints Assessed: On the fifth day, animals were euthanized, and standard toxicological measures were assessed. The liver was collected for gene expression analysis using Affymetrix microarrays.[4] Assessed parameters included:
 - Serum cholinesterase activity
 - Relative and absolute liver weight

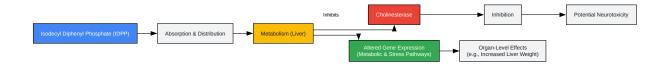


- Total thyroxine concentration
- Serum bile salt/acid concentration
- Serum total cholesterol concentration
- Serum albumin/globulin ratio
- Serum high-density lipoprotein cholesterol concentration[4]
- A significant and marked decrease in serum cholinesterase activity was observed in all dosed groups, which is a classic effect of organophosphate compounds.[4]
- Dose-related changes were observed in several clinical pathology and organ weight measurements, including increased relative and absolute liver weight, and alterations in serum cholesterol and thyroxine levels.[4]

Signaling Pathways and Mechanisms of Action Toxicological Mechanism

While a specific, detailed signaling pathway for IDPP toxicity is not yet fully elucidated, the available data points towards several key mechanisms. The inhibition of cholinesterase is a primary and well-established effect.[4] Toxicogenomic analysis from the NIEHS study indicated alterations in gene expression related to metabolic processes and oxidative stress responses in the liver.[4]

The biodegradation of IDPP in the environment likely proceeds through hydrolysis of the phosphate ester to form orthophosphate and the corresponding phenolic and alcohol compounds, which can then be further degraded.[7]





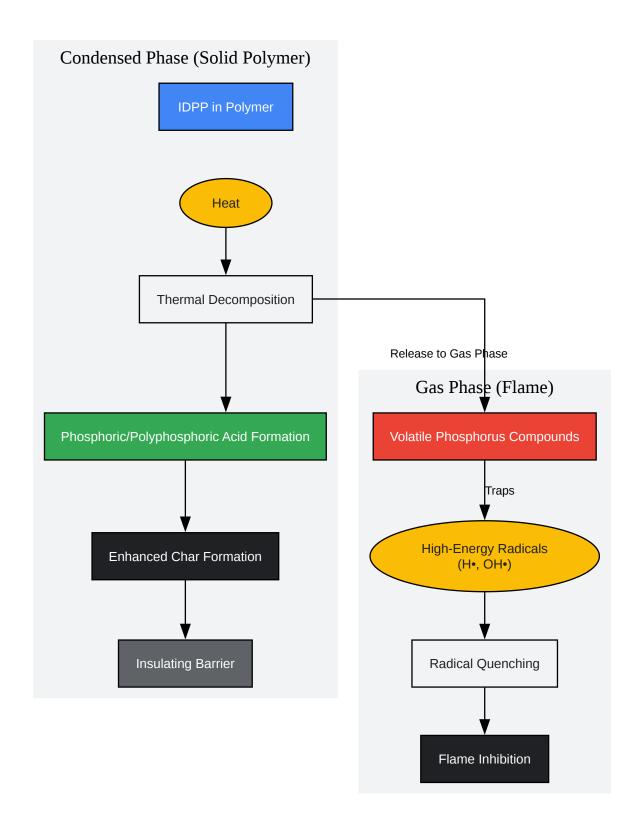
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Caption: Postulated toxicological pathway of Isodecyl Diphenyl Phosphate.

Flame Retardant Mechanism

The flame retardant action of **isodecyl diphenyl phosphate**, like other organophosphorus flame retardants, involves a dual mechanism of action in both the condensed (solid) phase and the gas phase during combustion.





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Caption: Dual-phase flame retardant mechanism of Isodecyl Diphenyl Phosphate.



Conclusion

Isodecyl diphenyl phosphate is a commercially significant organophosphate ester with a well-defined role as a flame retardant and plasticizer. Its physicochemical properties are well-characterized, facilitating its use in various industrial applications. Toxicological data indicate that, like other organophosphates, it can inhibit cholinesterase activity and induce metabolic changes. The mechanisms of its flame retardancy are understood to operate in both the condensed and gas phases of a fire. For researchers and professionals, a thorough understanding of its synonyms, properties, and biological effects is paramount for its safe and effective use. Further research into the specific molecular signaling pathways affected by IDPP will provide a more complete picture of its toxicological profile.

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